

# Go 6983: Optimal Working Concentrations

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Go 6983

CAS No.: 133053-19-7

Cat. No.: S548499

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The effective concentration of **Go 6983** varies depending on the experimental context, including the cell line, assay type, and biological target. The following table summarizes typical working concentrations reported in the literature.

Cell Line / System	Assay Type	Concentration Used	Key Finding / Effect	Citation
PC12	Function assay	0.5 $\mu$ M	Blocked PMA's effect on IGF-1-induced Akt/MAPK activation	[1]
PC-3	Function assay	1 $\mu$ M	Abrogated TPA-induced RGFR transactivation	[1]
HCT116, HT29, others	Function assay	2 $\mu$ M	Attenuated PMA-induced FLIP mRNA expression	[1]
A549	Function assay	10 $\mu$ M	Inhibited ATPyS-stimulated NADPH oxidase & ROS generation	[1]

Cell Line / System	Assay Type	Concentration Used	Key Finding / Effect	Citation
HeLa	Function assay	2 $\mu$ M	Suppressed PMA's effect on apiculareen A-induced cytotoxicity	[1]
Primary Mouse Hepatocytes (APAP Toxicity Model)	Cytoprotection	Not specified (Broad-spectrum PKC inhibitor)	Protected against acetaminophen cytotoxicity	[2]
Naive Human Pluripotent Stem Cells	Culture	2 $\mu$ M	Used in t2iL+go media for culture and derivation	[3]
HEK293 (Transfected)	Electrophysiology	IC <sub>50</sub> = 20 $\mu$ M	Inhibited Cav1.2 calcium current	[1]

## FAQ and Troubleshooting Guide

Here are answers to some frequently asked questions to help troubleshoot common experimental issues with **Go 6983**.

### Q1: What is the molecular and biological profile of Go 6983?

- **Chemical Name:** 3-[1-[3-(Dimethylamino)propyl]-5-methoxy-1H-indol-3-yl]-4-(1H-indol-3-yl)-1H-pyrrole-2,5-dione [3].
- **Molecular Weight:** 442.51 g/mol [1] [3] [4].
- **CAS Number:** 133053-19-7 [1] [3] [4].
- **Biological Target:** It is a broad-spectrum, pan-PKC inhibitor that targets the ATP-binding site [1].
- **IC<sub>50</sub> Values:** The table below shows its potency against various PKC isoforms [1] [5]:

PKC Isoform	IC <sub>50</sub> Value
PKC $\gamma$	6 nM
PKC $\alpha$	7 nM

PKC Isoform	IC <sub>50</sub> Value
PKC $\beta$	7 nM
PKC $\delta$	10 nM
PKC $\zeta$	60 nM
PKC $\mu$	>20 $\mu$ M (inactive)

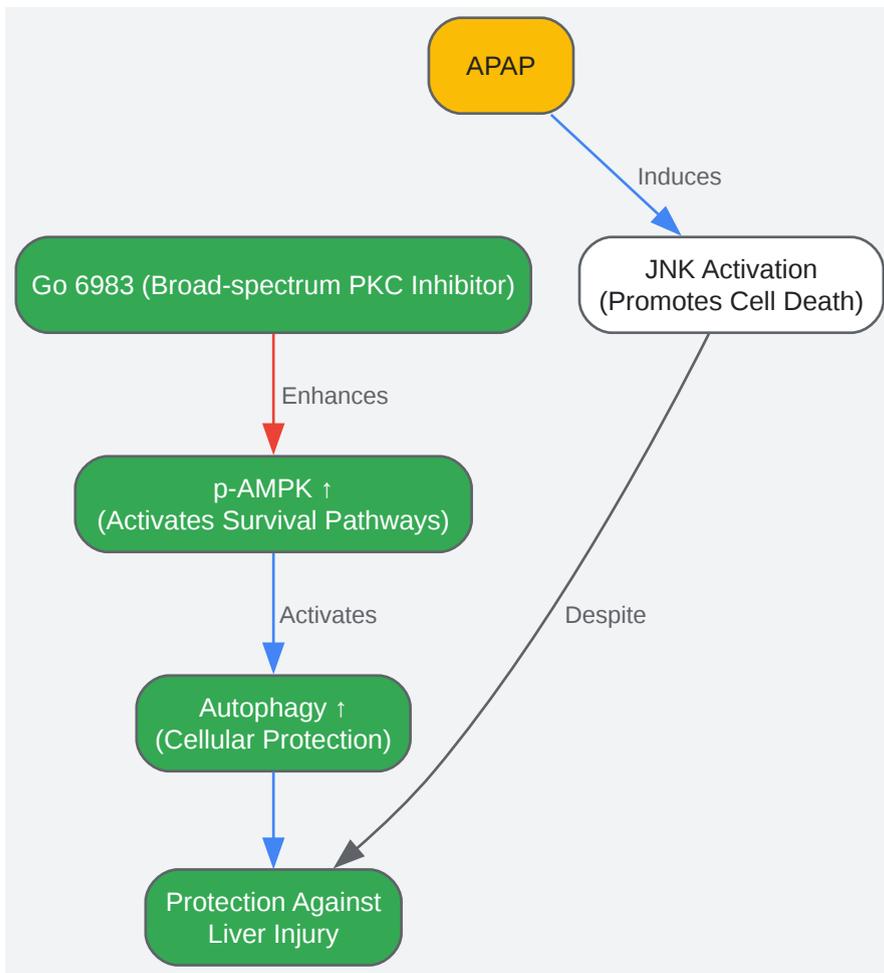
### Q2: How do I prepare a stock solution of Go 6983?

- **Recommended Solvent: Dimethyl Sulfoxide (DMSO)** is the preferred solvent [1] [3] [4].
- **Stock Solution Concentration:** A common stock concentration is **10 mM**. For example, to prepare 1 mL of this solution, dissolve 4.4 mg of **Go 6983** in 1 mL of pure, fresh DMSO [4].
- **Important Note:** DMSO is hygroscopic (absorbs moisture from the air), which can reduce the solubility of the compound over time. Always use a freshly opened bottle for preparing stock solutions [1].
- **Storage:** Aliquot the stock solution and store it at **-20°C to -80°C**. Avoid repeated freeze-thaw cycles to maintain stability [4].

### Q3: I am using Go 6983 in an in vivo model. What are the reported conditions?

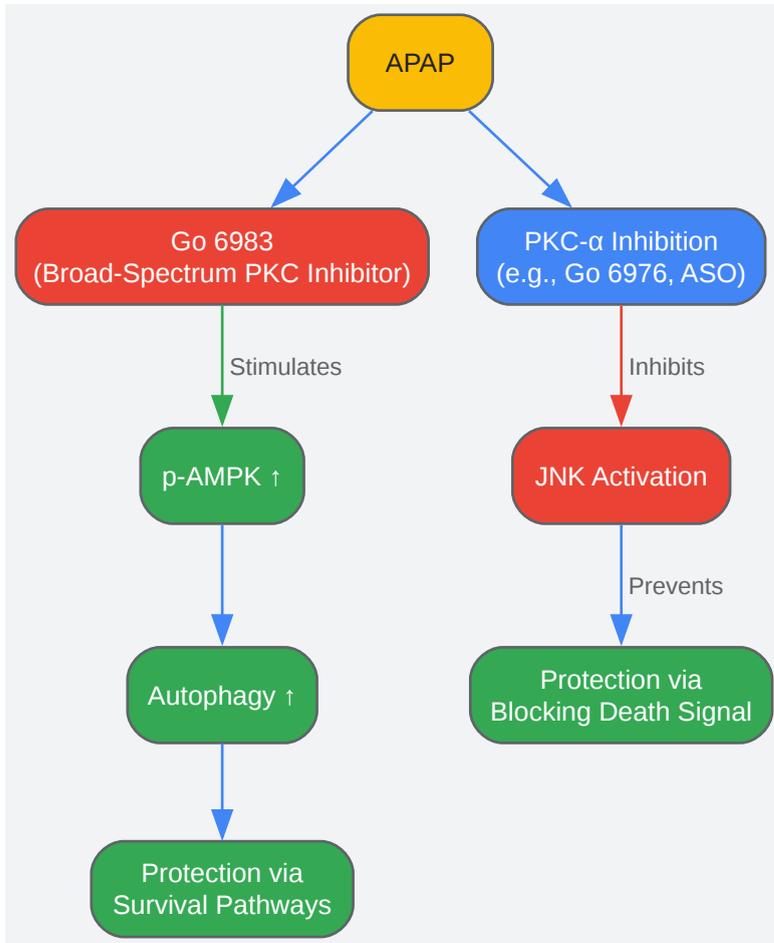
- **Model:** Mice bearing B16BL6 tumors [1].
- **Dosage:** **22  $\mu$ g per mouse** [1].
- **Administration Route:** Intravenous (i.v.) injection [1].
- **Reported Outcome:** This dosage strongly inhibited tumor metastasis by 51.2% in the model [1].

**Q4: The experiment involves acetaminophen (APAP) hepatotoxicity. What is the proposed mechanism?** Research indicates that **Go 6983** (a broad-spectrum PKC inhibitor) can protect against APAP-induced liver injury through a mechanism distinct from just inhibiting JNK. It enhances phosphorylation of AMP-activated kinase (AMPK), a key regulator of energy survival pathways. This leads to the upregulation of protective processes like **autophagy**, which helps remove damaged cellular components [2]. The following diagram illustrates this pathway and the role of **Go 6983**.



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In contrast, inhibition of the specific classical isoform **PKC- $\alpha$**  (e.g., with Go 6976 or antisense oligonucleotides) protects against APAP injury primarily by preventing JNK activation [2]. The diagram below compares these two mechanisms.



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## References

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To cite this document: Smolecule. [Go 6983: Optimal Working Concentrations]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548499#go-6983-optimal-concentration-range]

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